

# A Technical Overview of 2,4-Dinitrodiphenylamine: Properties, Synthesis, and Metabolism

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2,4-Dinitrodiphenylamine**

Cat. No.: **B1346988**

[Get Quote](#)

This guide provides an in-depth look at the chemical compound **2,4-Dinitrodiphenylamine** (DNDPA), targeting researchers, scientists, and professionals in drug development. It covers the core physicochemical properties, a detailed experimental protocol for its synthesis, and an illustration of its metabolic pathway under anaerobic conditions.

## Core Physicochemical Properties

**2,4-Dinitrodiphenylamine** is a solid chemical compound with distinct characteristics.<sup>[1]</sup> The primary quantitative data for this molecule are summarized below for clear reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>9</sub> N <sub>3</sub> O <sub>4</sub> <sup>[1][2][3]</sup>
Linear Formula	(O <sub>2</sub> N) <sub>2</sub> C <sub>6</sub> H <sub>3</sub> NHC <sub>6</sub> H <sub>5</sub> <sup>[4]</sup>
Molecular Weight	259.22 g/mol <sup>[1][2][3][4]</sup>
Melting Point	159-161 °C <sup>[1][4][5]</sup>
Boiling Point	413.8 ± 35.0 °C at 760 mmHg <sup>[5]</sup>
Density	1.4 ± 0.1 g/cm <sup>3</sup> <sup>[5]</sup>
CAS Number	961-68-2 <sup>[4]</sup>

# Experimental Protocol: Synthesis via Nucleophilic Aromatic Substitution

The synthesis of **2,4-Dinitrodiphenylamine** is commonly achieved through the nucleophilic aromatic substitution reaction between 1-chloro-2,4-dinitrobenzene and aniline.<sup>[6]</sup> A general procedure for this type of N-arylation reaction is detailed below.

## Materials:

- Amine (e.g., Aniline)
- Aryl Halide (e.g., 1-Chloro-2,4-dinitrobenzene)
- 20% Deep Eutectic Solvent (DES)
- Ethanol
- Cold Water

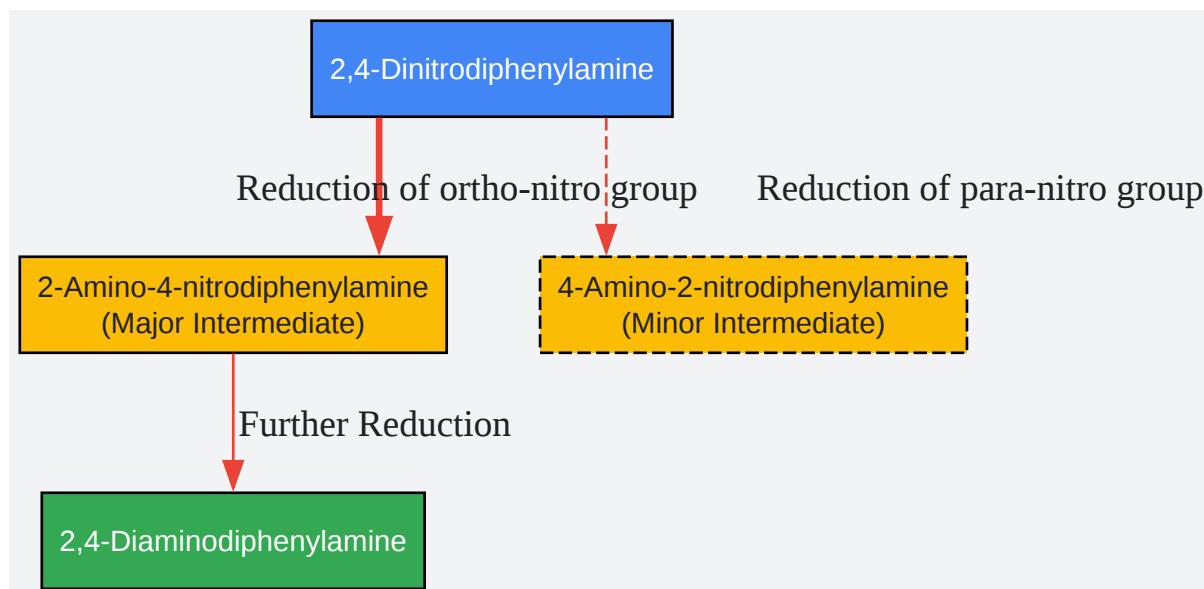
## Procedure:

- Dissolve the amine (1.2 mmol) in a 20% Deep Eutectic Solvent (DES).
- Add the aryl halide (1 mmol) to the solution at room temperature.
- Stir the reaction mixture. The progress of the reaction should be monitored using Thin-Layer Chromatography (TLC).
- Upon completion of the reaction, add cold water to the mixture.
- The precipitated solid product is then collected by filtration.
- The crude product is purified through recrystallization using ethanol.<sup>[7]</sup>

This reaction involves the nucleophilic attack of the aniline on the electron-deficient carbon of the 1-chloro-2,4-dinitrobenzene, leading to the displacement of the chlorine atom.<sup>[6][8]</sup>

## Metabolic Pathway

Under anaerobic conditions, such as in sediment-water environments, **2,4-Dinitrodiphenylamine** undergoes metabolic degradation.[9] The initial and primary step in this process is the reduction of the nitro group at the ortho-position of the molecule.[9] This transformation is mediated by microorganisms, such as sulfate-reducing bacteria.[9]



[Click to download full resolution via product page](#)

Caption: Anaerobic degradation pathway of **2,4-Dinitrodiphenylamine**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [lookchem.com](http://lookchem.com) [lookchem.com]
- 2. [2,4-Dinitrodiphenylamine | 961-68-2](http://chemicalbook.com) [chemicalbook.com]
- 3. [scbt.com](http://scbt.com) [scbt.com]
- 4. [2,4-Dinitrodiphenylamine 98 961-68-2](http://sigmaaldrich.com) [sigmaaldrich.com]

- 5. 2,4-Dinitrodiphenylamine | CAS#:961-68-2 | Chemsric [chemsrc.com]
- 6. 2,4-Dinitrodiphenylamine | 961-68-2 | Benchchem [benchchem.com]
- 7. 2,4-Dinitrodiphenylamine synthesis - chemicalbook [chemicalbook.com]
- 8. brainly.com [brainly.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Overview of 2,4-Dinitrodiphenylamine: Properties, Synthesis, and Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346988#2-4-dinitrodiphenylamine-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)